

Personal protective equipment for handling 2,6-Difluoropyrazine

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Compound of Interest

Compound Name: 2,6-Difluoropyrazine

Cat. No.: B1329852

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Essential Safety and Handling Guide for 2,6-Difluoropyridine

Disclaimer: The following guidance is based on publicly available Safety Data Sheets (SDS) for 2,6-Difluoropyridine. It is imperative for all researchers, scientists, and drug development professionals to conduct a thorough risk assessment and consult with their institution's Environmental Health and Safety (EHS) department before handling this chemical. This document provides critical safety and logistical information, including operational and disposal plans, to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

2,6-Difluoropyridine is a flammable liquid and vapor that can cause skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][2][3]} Strict adherence to recommended Personal Protective Equipment (PPE) protocols is mandatory to minimize exposure and associated risks.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling 2,6-Difluoropyridine

Body Part	Protective Equipment	Recommended Material/Standard
Eyes/Face	Safety glasses with side shields or a face shield	Conforming to EN166 (EU) or OSHA's eye and face protection regulations in 29 CFR 1910.133 (US).[2]
Skin	Chemical-resistant gloves	Nitrile rubber or Butyl rubber (inspect before use).[4] The selected gloves must satisfy the specifications of Regulation (EU) 2016/425 and the standard EN 374.[1]
Lab coat or flame-retardant, antistatic protective clothing	Standard laboratory coat or impervious clothing.[1][2]	
Respiratory	Air-purifying respirator with appropriate cartridges (if ventilation is inadequate)	Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.[1] Respirators and their components must be tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[4]

Operational Plan: Safe Handling and Storage Procedures

Proper handling and storage are crucial for minimizing exposure and ensuring a safe laboratory environment.

1. Preparation:

- Ensure all necessary PPE is readily available and in good condition before handling the chemical.[4]
- Locate the nearest emergency eyewash station and safety shower.[4]
- Verify that a fire extinguisher (CO2, dry chemical, or foam) is accessible.[2]

2. Ventilation:

- All work with 2,6-Difluoropyridine must be conducted in a well-ventilated area, preferably within a chemical fume hood.[4]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2]

3. Handling:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[1][2]
- Wash hands and any exposed skin thoroughly after handling.[1][2]
- Keep the container tightly closed when not in use.[1][2]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1][2]
- Use only non-sparking tools and take precautionary measures against static discharge.[2][5]
- Ground and bond containers when transferring material.[5]

4. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[2][5]
- Store in a flammables area with the container tightly closed.[2][5]
- Store locked up.[1][2]

Emergency Procedures

First Aid Measures:

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[1\]](#)[\[2\]](#)
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash off with soap and plenty of water. Consult a physician if irritation persists.[\[1\]](#)[\[2\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)[\[2\]](#)
- If Swallowed: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a poison center or doctor/physician if you feel unwell.[\[2\]](#)[\[5\]](#)

Spill Response:

- Ensure adequate ventilation and remove all sources of ignition.[\[2\]](#)[\[5\]](#)
- Use personal protective equipment.[\[1\]](#)
- Absorb the spill with inert material (e.g., sand, earth, diatomaceous earth, vermiculite) and place it in a suitable, closed container for disposal.[\[1\]](#)[\[5\]](#)
- Do not let the product enter drains.[\[1\]](#)

Disposal Plan

Chemical waste must be disposed of in accordance with all local, state, and federal regulations.[\[1\]](#)[\[4\]](#)

- Dispose of the contents/container to an approved waste disposal plant.[\[2\]](#)
- Do not mix with other waste. Leave chemicals in their original containers.[\[1\]](#)
- Handle uncleaned containers as you would the product itself.[\[1\]](#)

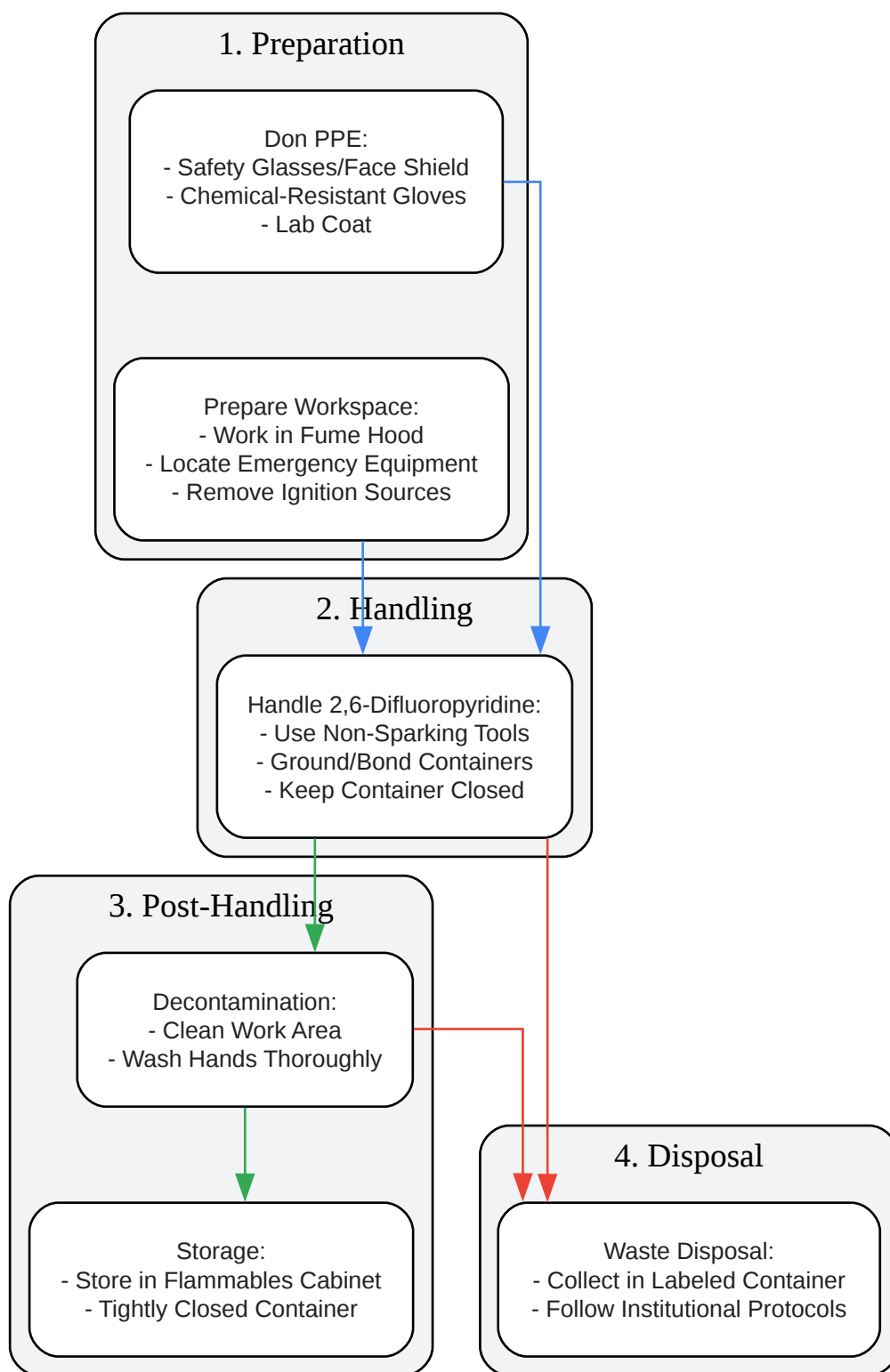
- Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[1]

Quantitative Data Summary

Table 2: Physical and Chemical Properties of 2,6-Difluoropyridine

Property	Value
Molecular Formula	C5H3F2N[3]
Molecular Weight	115.08 g/mol [3]
Appearance	Reddish violet liquid[2]
Boiling Point	124.5 °C @ 743 mmHg[2]
Density	1.268 g/mL at 25 °C[1]
Flash Point	33 °C / 91.4 °F[2]
Water Solubility	Not miscible or difficult to mix[1]

Workflow for Safe Handling of 2,6-Difluoropyridine



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Caption: Workflow for the safe handling of 2,6-Difluoropyridine.

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